

Comprehensive Technical Guide: Safe Handling and Stewardship of Long-Chain Amino Alkyl Bromides

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Compound of Interest

Compound Name: *N-(11-Bromoundecyl)carbamic acid tert-butyl ester*
CAS No.: 463930-53-2
Cat. No.: B3138678

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Part 1: Executive Summary & Chemical Identity

Long-chain amino alkyl bromides (e.g., 11-aminoundecyl bromide, 12-aminododecyl bromide) represent a unique class of bifunctional building blocks. They possess a lipophilic alkyl tail, a reactive electrophilic head (alkyl bromide), and a nucleophilic tail (amine).

The Critical Distinction: These compounds exist in two distinct states with radically different stability profiles.

- State A (Salt Form): Typically supplied as the Hydrobromide (HBr) salt. In this state, the amine is protonated (), rendering it non-nucleophilic. The compound is a stable solid.
- State B (Free Base): If neutralized, the free amine (

) becomes a potent nucleophile. Because the molecule also contains a leaving group (Bromide), it can react with itself (cyclization) or neighbors (polymerization).

Warning: Never store these compounds as the free base. They must be generated in situ and used immediately.

Physical & Chemical Properties (Representative)

Property	Description	Implications for Handling
Physical State	White to off-white crystalline powder (HBr salt).[1]	Dust hazard; inhalation risk.[1][2][3]
Solubility	Soluble in polar solvents (MeOH, Water, DMSO).	Readily penetrates biological membranes.
Reactivity	Alkylating agent; susceptible to hydrolysis.	Moisture sensitive; DNA interaction potential.
Hygroscopicity	Moderate to High.	Must be stored in desiccated conditions.[3][4]
pKa	~10.5 (Amine).	Exists as cation at physiological pH.

Part 2: Hazard Profiling & Toxicology

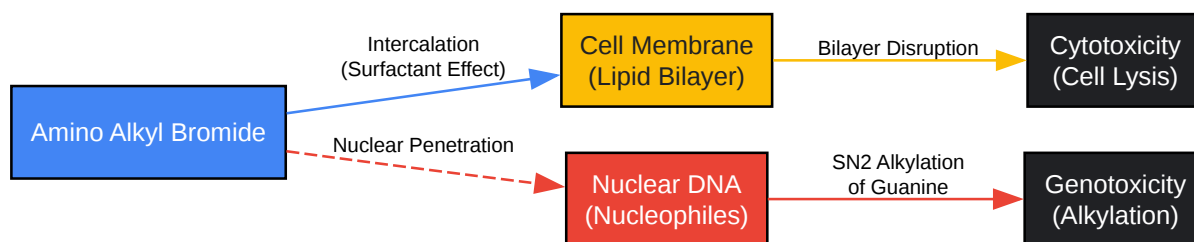
To handle these compounds safely, one must understand the Dual-Threat Mechanism. Unlike simple solvents, these molecules attack biological systems on two fronts simultaneously.

The Mechanisms of Toxicity

- **Membrane Disruption (Surfactancy):** The long alkyl chain acts as a lipid tail, while the charged ammonium head acts as a polar group. This surfactant structure allows the molecule to intercalate into cell membranes, causing destabilization and lysis.
- **Alkylation (Genotoxicity):** The alkyl bromide end is a soft electrophile. It can undergo

reactions with biological nucleophiles (DNA bases, Cysteine thiols in proteins), leading to cellular damage or sensitization.

Visualization: The Dual-Threat Pathway



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Figure 1: The dual mechanism of action showing surfactant-mediated membrane entry followed by potential alkylation events.

GHS Classification (Composite)

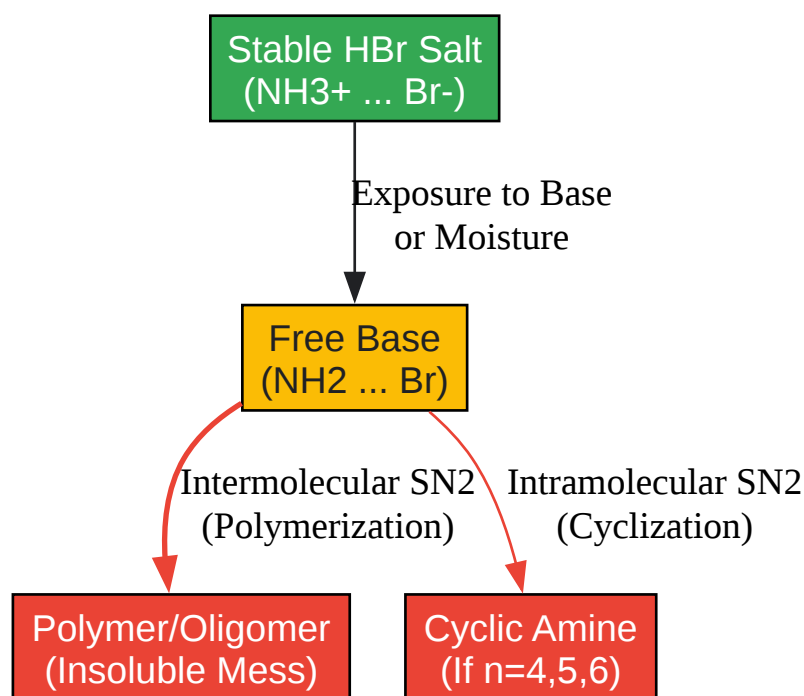
Based on analogs (e.g., Dodecyltrimethylammonium bromide, 11-bromoundecyl derivatives).

- Signal Word: DANGER
- H314/H315: Causes skin irritation/burns (concentration dependent).
- H318: Causes serious eye damage.[2][5]
- H335: May cause respiratory irritation.[5][6][7]
- H410: Very toxic to aquatic life with long-lasting effects.[7]

Part 3: Storage, Stability & The "Runaway Train"

The most common failure mode in handling these compounds is inadvertent polymerization. If the HBr salt is neutralized (e.g., by basic impurities in a solvent or improper washing), the "Runaway Train" of intermolecular alkylation begins.

Degradation Workflow



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Figure 2: Stability pathways. The HBr salt is the only stable storage form. Moisture or base exposure triggers irreversible degradation.

Storage Protocol[2]

- Temperature: Store at -20°C. Low temperature kinetically inhibits hydrolysis and polymerization.
- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass (bromide is light sensitive). Cap must be taped with Parafilm to prevent moisture ingress.

Part 4: The Self-Validating Handling System

Do not rely on "standard lab practice." Use this self-validating workflow to ensure the compound is safe to use before you commit it to a reaction.

Personal Protective Equipment (PPE) Matrix

Component	Recommendation	Rationale
Gloves	Double-gloving: Nitrile (Outer) + Laminate (Inner) if handling solutions.	Alkyl bromides can permeate thin nitrile. Double gloving provides a breakthrough buffer.
Respiratory	Fume hood required. N95/P100 if weighing open powder.	Dust is a potent respiratory irritant and sensitizer.
Eyes	Chemical Splash Goggles. ^[2] ^[5]	Corrosive potential to cornea; safety glasses are insufficient for powders.

The "Salt Check" Protocol (Pre-Experiment)

Before using a stored batch, perform this 5-minute validation:

- Visual Inspection: The powder should be white/crystalline. Yellowing or "gumming" indicates free-base formation and oxidation.
- Solubility Test: Take 5 mg of sample. Add 1 mL of Water.
 - Pass: Dissolves clearly (Salt form).
 - Fail: Cloudy or insoluble precipitate (Polymerized material).
- pH Check: Touch the aqueous solution to pH paper.
 - Pass: pH ~4-5 (Acidic, indicating HBr salt).
 - Fail: pH > 7 (Free amine present, degradation imminent).

Reaction Setup (Synthesis Guide)

When using these as intermediates (e.g., grafting to a surface):

- Dissolve the Salt First: Dissolve the HBr salt in the solvent (e.g., DMF, DMSO).

- Add Base Last: Only add the base (e.g., Triethylamine, Carbonate) immediately before the coupling event.
- Concentration: Keep concentration low (<0.1 M) if trying to avoid polymerization, or use a large excess of the capture nucleophile.

Part 5: Emergency Response & Disposal

Spill Management

- Solid Spill: Do not sweep (creates dust). Cover with wet paper towels (dampened with weak acetic acid to ensure amine protonation), then wipe up.
- Solution Spill: Absorb with vermiculite. Treat the waste as Halogenated Organic Waste.

First Aid

- Skin Contact: Wash immediately with soap and water for 15 minutes. Note: Do not use alcohol/ethanol; it may enhance skin penetration of the lipophilic chain.
- Eye Contact: Rinse for 15 minutes. Seek ophthalmologist support immediately (cationic surfactants cause rapid corneal clouding).

Disposal (Aquatic Stewardship)

Critical: These compounds are highly toxic to aquatic life (H410).

- Never pour down the drain.
- Segregate as "Halogenated Organic - Toxic".
- Label clearly with "Quaternary/Amine Surfactant" to alert waste handlers of foaming potential.

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